

Health and Safety for Handling Ethylene Sulfate: A Technical Guide

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Compound of Interest

Compound Name: **1,3,2-Dioxathiolane 2,2-dioxide**

Cat. No.: **B136020**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and does not replace a formal risk assessment or consultation with a qualified safety professional. Always refer to the most current Safety Data Sheet (SDS) for ethylene sulfate and follow all applicable institutional and regulatory guidelines.

Executive Summary

Ethylene sulfate (CAS No. 1072-53-3), also known as **1,3,2-dioxathiolane 2,2-dioxide**, is a highly reactive cyclic sulfate ester. It is recognized as a potent alkylating agent and is classified as a suspected human carcinogen.^{[1][2][3]} Its reactivity also presents significant handling challenges, including sensitivity to moisture, leading to corrosive byproducts. This guide provides an in-depth overview of the health and safety information pertinent to the handling of ethylene sulfate in a research and development setting. It consolidates available toxicity data, outlines emergency procedures, and details best practices for safe handling, storage, and disposal.

Chemical and Physical Properties

A summary of the key physical and chemical properties of ethylene sulfate is presented in Table 1. Understanding these properties is crucial for safe handling and storage.

Property	Value	Reference
Molecular Formula	$C_2H_4O_4S$	[1] [3] [4]
Molecular Weight	124.12 g/mol	[3] [4]
Appearance	White to off-white solid	[2]
Melting Point	95-97 °C	[2]
Boiling Point	231.1 ± 7.0 °C at 760 Torr	[2]
Density	1.604 ± 0.06 g/cm³ (20 °C, 760 Torr)	[2]
Flash Point	93.5 ± 18.2 °C	[2]
Solubility	Soluble in Chloroform, Methanol	[2]
Vapor Pressure	0.91-1.7 Pa at 20-25 °C	[2]

Toxicological Information

Ethylene sulfate is a hazardous substance with significant toxicological concerns. Its primary mechanism of toxicity is through alkylation of biological macromolecules, including DNA.[\[2\]](#)[\[3\]](#)

Acute Toxicity

Quantitative data on the acute toxicity of ethylene sulfate is limited. The available data is summarized in Table 2.

Route	Species	Value	Classification	Reference
Oral	Rat	LD50: >300 <=2000 mg/kg	Harmful if swallowed (Category 4)	[1]
Dermal		Data not available	-	
Inhalation		Data not available	-	

No specific dermal or inhalation LD50/LC50 values were found in the reviewed literature. Given its corrosive nature and classification as a potent alkylating agent, significant toxicity is expected via these routes.

Skin and Eye Irritation/Corrosion

Ethylene sulfate is classified as causing severe skin burns and eye damage (Category 1B).[\[1\]](#)
[\[5\]](#) Contact can lead to immediate and irreversible tissue damage.

Sensitization

Ethylene sulfate is a skin sensitizer (Category 1B), meaning it can cause an allergic skin reaction upon repeated contact.[\[1\]](#)[\[5\]](#)

Carcinogenicity, Mutagenicity, and Genotoxicity

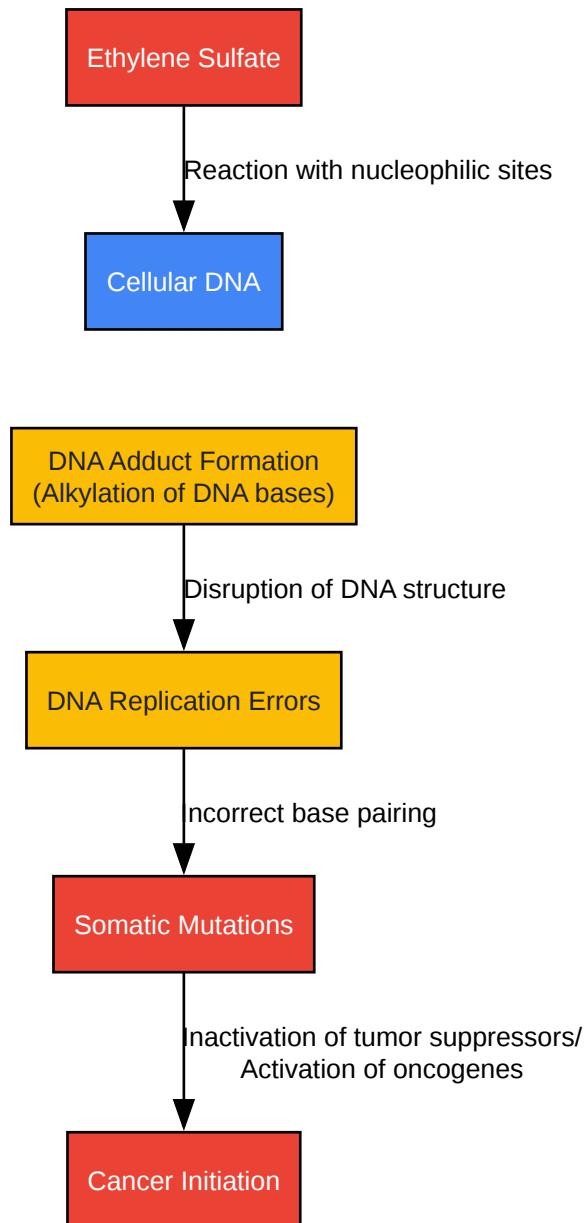
Ethylene sulfate is suspected of causing cancer (Carcinogenicity Category 2).[\[1\]](#)[\[5\]](#) Its structural similarity to known carcinogens like dimethyl sulfate supports this classification.[\[2\]](#)[\[3\]](#) As a potent alkylating agent, it can directly interact with and modify DNA, leading to mutations and potentially initiating carcinogenesis. While specific mutagenicity studies on ethylene sulfate were not found, alkylating agents as a class are known to be mutagenic.

Mechanism of Action: Alkylating Agent

Alkylating agents exert their toxic effects by transferring an alkyl group to nucleophilic sites on biological macromolecules. In the context of carcinogenicity, the primary target is DNA. The electrophilic nature of ethylene sulfate allows it to react with the nitrogen and oxygen atoms of

DNA bases, leading to the formation of DNA adducts. These adducts can disrupt normal DNA replication and transcription, leading to mutations. If these mutations occur in critical genes, such as proto-oncogenes or tumor suppressor genes, they can lead to the initiation of cancer.

General Mechanism of Ethylene Sulfate as a DNA Alkylating Agent



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Caption: General signaling pathway of ethylene sulfate-induced carcinogenesis.

Hazards Identification and Reactivity

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Skin Sensitization	1B	H317: May cause an allergic skin reaction
Carcinogenicity	2	H351: Suspected of causing cancer

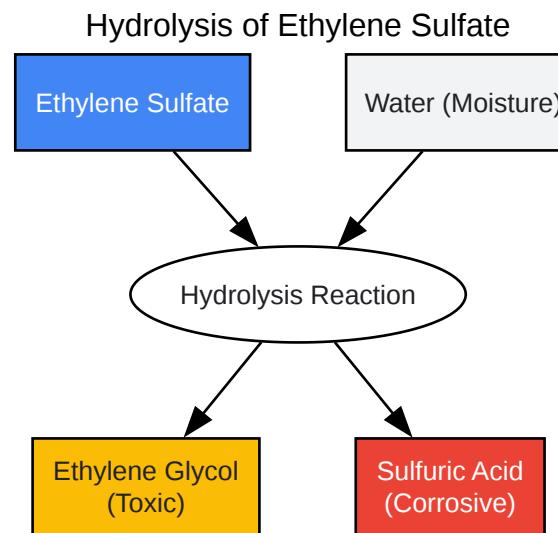
(Data sourced from Apollo Scientific SDS)[\[1\]](#)

Reactivity and Stability

Ethylene sulfate is sensitive to moisture and hydrolyzes to form ethylene glycol and sulfuric acid.[\[6\]](#) This reaction can be vigorous and generates corrosive products. It should be stored in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#) Heating may cause expansion or decomposition, leading to violent rupture of containers.[\[1\]](#)

Decomposition Products

The primary decomposition products upon contact with water are ethylene glycol and sulfuric acid.[\[6\]](#) This mixture is corrosive and presents its own set of hazards. Ethylene glycol is toxic if ingested and can cause central nervous system depression, metabolic acidosis, and kidney damage.[\[7\]](#)[\[8\]](#) Sulfuric acid is a strong corrosive that can cause severe burns upon contact.[\[9\]](#)



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Caption: Decomposition of ethylene sulfate in the presence of water.

Safe Handling and Personal Protective Equipment (PPE)

Given the significant hazards of ethylene sulfate, stringent safety precautions are mandatory.

Engineering Controls

- Fume Hood: All work with ethylene sulfate must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.
- Designated Area: Establish a designated area for handling ethylene sulfate, clearly marked with warning signs indicating its carcinogenic and corrosive nature.

Personal Protective Equipment (PPE)

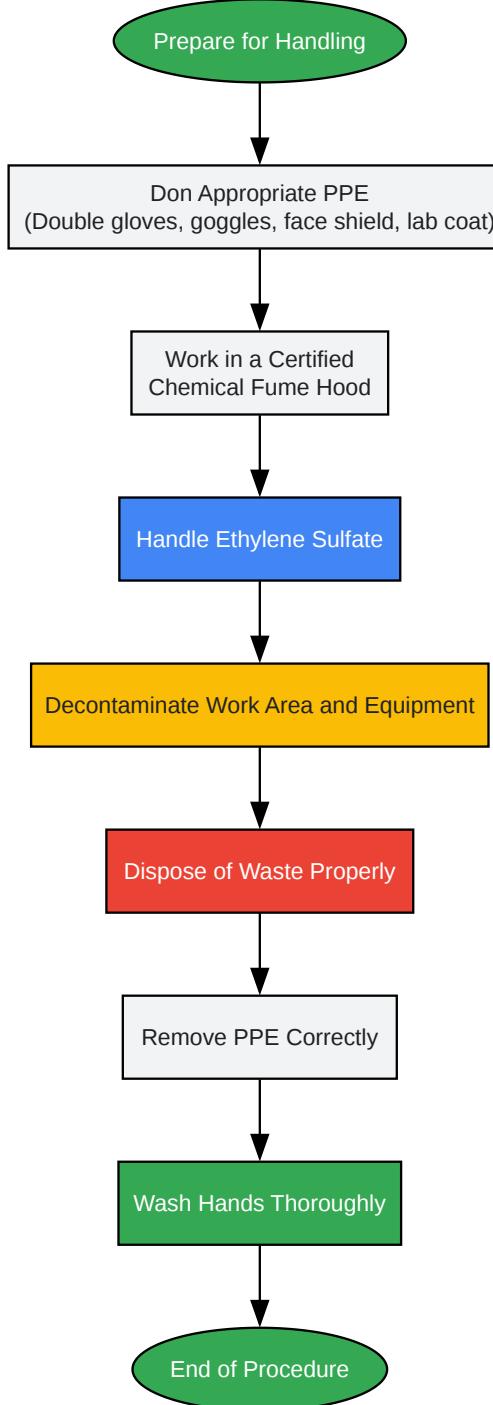
A comprehensive PPE protocol is essential. The following should be considered the minimum requirement:

PPE	Specification
Gloves	Double gloving is recommended. Use chemically resistant gloves (e.g., nitrile or neoprene). Consult glove manufacturer's compatibility charts.
Eye Protection	Chemical splash goggles and a face shield.
Lab Coat	A chemically resistant lab coat or apron worn over a standard lab coat.
Respiratory	A respirator may be required for certain operations, such as cleaning up large spills. Consult with your institution's safety officer.

Handling Procedures

- Avoid all personal contact, including inhalation and skin/eye contact.[\[1\]](#)
- Do not eat, drink, or smoke in areas where ethylene sulfate is handled.[\[1\]](#)
- Use dry, clean-up procedures for any spills and avoid generating dust.[\[1\]](#)
- Keep containers securely sealed when not in use.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Ethylene Sulfate Handling Workflow

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Caption: A logical workflow for the safe handling of ethylene sulfate.

Emergency Procedures

First Aid Measures

Exposure	First Aid Procedure	Reference
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes. Seek immediate medical attention.	[1]
Skin Contact	Immediately flush body and clothes with large amounts of water, using a safety shower if available. Remove all contaminated clothing. Continue flushing with water. Seek immediate medical attention.	[1]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If breathing is difficult, administer oxygen. Seek immediate medical attention. Inhalation of vapors may cause lung edema, with a delayed onset of up to 24 hours.	[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give small amounts of water to drink. Seek immediate medical attention.	[1]

Spill and Leak Procedures

- Minor Spills: Evacuate the area. Wearing appropriate PPE, cover the spill with a dry, inert absorbent material (e.g., sand, vermiculite). Scoop the material into a suitable, labeled container for hazardous waste disposal. Do not use water.
- Major Spills: Evacuate the laboratory immediately and alert emergency personnel.

Firefighting Measures

- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide. Water spray or fog should only be used for large fires.[\[1\]](#)
- Hazards from Combustion: Combustion may produce carbon monoxide, carbon dioxide, and other corrosive fumes.[\[1\]](#) Firefighters should wear self-contained breathing apparatus.

Storage and Disposal

Storage

- Store in original, tightly sealed containers in a cool, dry, well-ventilated area.[\[1\]](#)
- Store away from incompatible materials, particularly water and strong oxidizing agents.[\[1\]](#)
- The storage area should be clearly marked with appropriate hazard warnings.

Disposal

- Dispose of ethylene sulfate and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in general waste.

Experimental Protocols for Safety Assessment

The following sections describe the principles of standard OECD test guidelines that are relevant for assessing the hazards of a chemical like ethylene sulfate. These are provided for informational purposes; specific testing should be conducted by qualified professionals in accordance with the full, current guidelines.

Acute Dermal Toxicity (Based on OECD Guideline 402)

- Objective: To determine the acute toxic effects of a substance applied to the skin.
- Methodology: A single dose of the test substance is applied to the shaved skin of experimental animals (typically rats or rabbits) for 24 hours.[4][10] The application site is covered with a porous gauze and a semi-occlusive dressing. Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[1] The LD50 (the dose estimated to be lethal to 50% of the animals) is determined.
- Ethylene Sulfate Considerations: Given its corrosive nature, a limit test at 2000 mg/kg body weight would likely be performed first. If corrosive effects are observed, further testing at lower doses may be necessary.

Acute Inhalation Toxicity (Based on OECD Guideline 403)

- Objective: To determine the toxicity of a substance upon inhalation.
- Methodology: Animals (typically rats) are exposed to the test substance as a gas, vapor, or aerosol in a whole-body or nose-only inhalation chamber for a defined period (usually 4 hours).[11][12][13] Multiple concentration groups are typically used. Animals are observed for mortality and signs of toxicity for up to 14 days.[11][12] The LC50 (the concentration estimated to be lethal to 50% of the animals) is calculated.
- Ethylene Sulfate Considerations: As ethylene sulfate is a solid with a low vapor pressure, testing would likely involve generating an aerosol of the substance.

In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test (Based on OECD Guideline 431)

- Objective: To identify corrosive chemicals without the use of live animals.
- Methodology: A three-dimensional reconstructed human epidermis (RhE) model is used. The test chemical is applied topically to the tissue surface for specific exposure times (e.g., 3 minutes and 1 hour).[14][15][16] The viability of the tissue is then determined using a colorimetric assay (e.g., MTT assay), which measures mitochondrial activity. A reduction in cell viability below a certain threshold indicates a corrosive potential.[15]

- Ethylene Sulfate Considerations: This in vitro method is highly relevant for confirming the corrosive nature of ethylene sulfate.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (Based on OECD Guideline 439)

- Objective: To identify skin irritants without the use of live animals.
- Methodology: Similar to the skin corrosion test, this method uses an RhE model. The test chemical is applied for a set exposure time, followed by a post-exposure incubation period. [17][18][19] Cell viability is measured, and a reduction below a defined threshold (but less severe than for corrosion) indicates irritation potential.[18]
- Ethylene Sulfate Considerations: As ethylene sulfate is classified as corrosive, it would also be identified as an irritant in this assay.

Bacterial Reverse Mutation Test (Ames Test) (Based on OECD Guideline 471)

- Objective: To assess the mutagenic potential of a chemical.
- Methodology: Strains of bacteria (e.g., *Salmonella typhimurium* and *Escherichia coli*) that have a mutation preventing them from synthesizing an essential amino acid (e.g., histidine) are used.[7][20][21] The bacteria are exposed to the test chemical with and without a metabolic activation system (S9 mix).[7][20] If the chemical is a mutagen, it will cause a reverse mutation, allowing the bacteria to grow on a medium lacking the essential amino acid. The number of revertant colonies is counted as an indicator of mutagenicity.[22]
- Ethylene Sulfate Considerations: As a direct-acting alkylating agent, ethylene sulfate would be expected to show mutagenic activity in this assay, likely without the need for metabolic activation.

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